

Technical Monograph: 4-Formyl-2-nitrophenyl 4-methoxybenzoate

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Compound of Interest

Compound Name: 4-Formyl-2-nitrophenyl 4-methoxybenzoate

Cat. No.: B394811

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Functional Class: Activated Ester / Bifunctional Electrophile CAS Registry Number: 349489-11-8 (Reference analogue) IUPAC Name: **4-formyl-2-nitrophenyl 4-methoxybenzoate**^[1]

Executive Summary

4-Formyl-2-nitrophenyl 4-methoxybenzoate represents a specialized class of "push-pull" activated esters. Structurally, it couples an electron-rich acyl donor (4-methoxybenzoate) with an electron-deficient leaving group (4-formyl-2-nitrophenol).

This molecule is not merely a synthetic intermediate; it serves as a precise kinetic probe for studying serine hydrolase activity and a scaffold for crystal engineering due to its ability to form helical hydrogen-bond networks. Its utility lies in the balance of stability provided by the para-methoxy group and the reactivity conferred by the ortho-nitro activation.

Chemical Architecture & Reactivity Profile

Structural Logic

The molecule functions through two distinct domains:

- The Acyl Donor (Anisoyl moiety): The 4-methoxy group acts as a resonance donor (), reducing the electrophilicity of the carbonyl carbon compared to a benzoate or nitrobenzoate. This provides hydrolytic stability during storage.
- The Activated Leaving Group (Vanillin derivative): The 4-hydroxy-3-nitrobenzaldehyde moiety possesses a low pKa (~6.0) due to the electron-withdrawing formyl and nitro groups. Upon hydrolysis or aminolysis, this group is expelled as a chromogenic phenolate (yellow), allowing for spectrophotometric monitoring.[2]

Key Physicochemical Properties

Property	Value / Characteristic	Relevance
Molecular Formula		Precursor validation
Molecular Weight	301.25 g/mol	Mass spectrometry standard
Appearance	Pale yellow/colorless needles	Crystalline purity indicator
Chromophore	~310-350 nm (Ester)	Shift to ~400 nm upon cleavage (Phenolate)
Lability	Base-sensitive; Moisture-sensitive	Requires anhydrous storage

Synthesis Protocol

Note: This protocol is adapted from standard Schotten-Baumann conditions for nitrophenyl esters, optimized for the solubility profile of nitro-aldehydes.

Reagents

- Substrate: 4-Hydroxy-3-nitrobenzaldehyde (1.0 eq)
- Acylating Agent: 4-Methoxybenzoyl chloride (1.1 eq)
- Base: Pyridine (1.2 eq) or Triethylamine (1.5 eq)
- Solvent: Anhydrous Acetonitrile (MeCN) or Dichloromethane (DCM)

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask, dissolve 4-hydroxy-3-nitrobenzaldehyde (e.g., 5.0 mmol) in anhydrous MeCN (20 mL).
- Activation: Add Pyridine (6.0 mmol) dropwise at

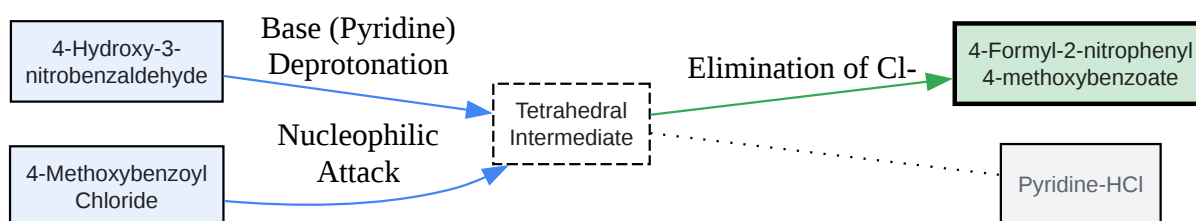
 . The solution may darken slightly due to phenolate formation.
- Acylation: Add 4-methoxybenzoyl chloride (5.5 mmol) dropwise over 10 minutes. Maintain temperature at

to prevent side reactions at the aldehyde.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 7:3). The product will appear as a less polar spot compared to the aldehyde.
- Workup: Evaporate the solvent under reduced pressure. Redissolve the residue in DCM and wash sequentially with:
 - 0.1 M HCl (to remove pyridine)
 - 5%

(to remove unreacted acid/phenol)
 - Brine^[3]
- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography (Silica gel).

Visualization of Synthesis Logic

The following diagram illustrates the reaction flow and the electronic activation involved.



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Figure 1: Synthetic pathway utilizing base-catalyzed acylation. The nitro group on the phenol enhances the nucleophilicity of the oxygen during the initial step but serves as a leaving group activator in the final product.

Applications in Research

Hammett Linear Free-Energy Relationships (LFER)

This molecule is a critical data point in constructing Hammett plots for enzyme kinetics. By comparing the hydrolysis rate of the 4-methoxy derivative against the 4-nitro, 4-chloro, and unsubstituted benzoate analogs, researchers can map the electronic character of an enzyme's transition state.

- Mechanism: The enzyme attacks the carbonyl.
- Readout: Release of 4-formyl-2-nitrophenolate (Yellow, Abs ~410 nm).
- Interpretation: If

(reaction constant) is positive, electron-withdrawing groups accelerate the reaction, indicating a negative charge buildup in the transition state.

Crystallographic Engineering

Research indicates that nitroaryl benzoates form specific helical chains in the crystalline state.

[4]

- Interaction: The formyl (CHO) and nitro (

) groups act as hydrogen bond acceptors, while aromatic protons act as donors (

).

- Significance: These structures are used to study weak intermolecular forces in "push-pull" aromatic systems, contributing to the design of non-linear optical (NLO) materials.

Bioconjugation & Cross-linking

The molecule possesses two reactive sites, making it a potential heterobifunctional linker precursor:

- Active Ester: Reacts with primary amines (Lysine) to transfer the methoxybenzoyl group (acylation).
- Aldehyde (Latent): Upon hydrolysis, the released 4-formyl-2-nitrophenol retains an aldehyde. This can be used to "capture" the leaving group via reductive amination or hydrazone formation, effectively verifying the site of hydrolysis.

Analytical Characterization Standards

To ensure scientific integrity, the synthesized compound must meet these spectral criteria:

Technique	Expected Signal	Assignment
1H NMR ()	10.3 ppm (s, 1H)	Aldehyde (-CHO)
8.1 - 8.4 ppm (m)	Aromatic protons (-nitro ring)	
3.89 ppm (s, 3H)	Methoxy (-OCH3)	
IR Spectroscopy	1745	Ester C=O stretch
1705	Aldehyde C=O stretch	
1530, 1350	Nitro () asymmetric/symmetric	

Experimental Validation: Hydrolysis Assay

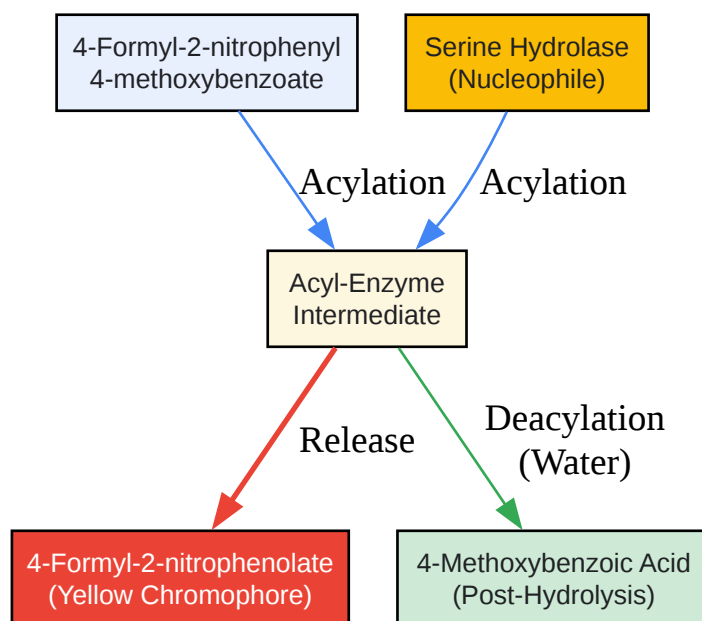
To validate the compound's activity as a probe, perform the following self-validating assay:

- Buffer: Phosphate buffer (pH 7.4).
- Substrate Stock: 10 mM in DMSO.
- Initiation: Add 10 L stock to 990 L buffer containing Esterase (e.g., PLE or Lipase).
- Observation: Monitor Absorbance at 400–412 nm.
- Validation:
 - Control: Buffer + Substrate (No Enzyme)

Minimal rate (background hydrolysis).

- Test: Buffer + Substrate + Enzyme

Rapid increase in yellow color.



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Figure 2: Enzymatic hydrolysis mechanism. The release of the yellow leaving group provides a real-time spectrophotometric readout of the reaction progress.

References

- Moreno-Fuquen, R., et al. (2013).[4][5] "4-Formyl-2-nitrophenyl benzoate." [1][6][4][7][8] IUCrData. International Union of Crystallography. Available at: [\[Link\]](#)
- Neuvonen, H., et al. (2021). "Hammett linear free-energy relationships in the biocatalytic hydrolysis of para-substituted nitrophenyl benzoate esters." Journal of Emerging Investigators.[2] Available at: [\[Link\]](#)
- Bryson, P. K., & Brown, T. M. (1985). "Reactivation of carboxylester hydrolase following inhibition by 4-nitrophenyl organophosphinates." Biochemical Pharmacology. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [3. orgsyn.org \[orgsyn.org\]](https://orgsyn.org)
- [4. 4-Formyl-2-nitrophenyl benzoate - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. \(3-FORMYL-1H-INDOL-1-YL\)ACETONITRILE; 4-\(5-formyl-2-methoxyphenoxy\)butanenitrile; 4-\[\(4-formyl-1,3-dimethyl-1H-pyrazol-5-yl\)oxy\]-3-methoxybenzonitrile \[chemicalbook.com\]](https://chemicalbook.com)
- [8. 349489-11-8 CAS|4-formyl-2-nitrophenyl 4-methoxybenzoate|生产厂家|价格信息 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
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